

# Chemical properties of 4-Chloro-N-ethyl-2-nitroaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Chloro-N-ethyl-2-nitroaniline

Cat. No.: B1593826

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of **4-Chloro-N-ethyl-2-nitroaniline**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-Chloro-N-ethyl-2-nitroaniline**, including its synthesis, reactivity, and analytical characterization. The information is intended to support research and development activities in the chemical and pharmaceutical sciences.

## Chemical and Physical Properties

**4-Chloro-N-ethyl-2-nitroaniline** is a substituted nitroaniline derivative. Its core chemical and physical properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClN <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	200.62 g/mol	[1][3][4]
CAS Number	28491-95-4	[2]
Melting Point	90-91 °C	[3][5]
Appearance	Orange needles	[3][5]
InChI Key	PVIUZYZWJNQCIR- UHFFFAOYSA-N	[1][3]
Storage	Room temperature	[2]

## Synthesis of 4-Chloro-N-ethyl-2-nitroaniline

A common method for the synthesis of **4-Chloro-N-ethyl-2-nitroaniline** involves the nucleophilic aromatic substitution of a dichloronitrobenzene derivative with ethylamine.

## Experimental Protocol

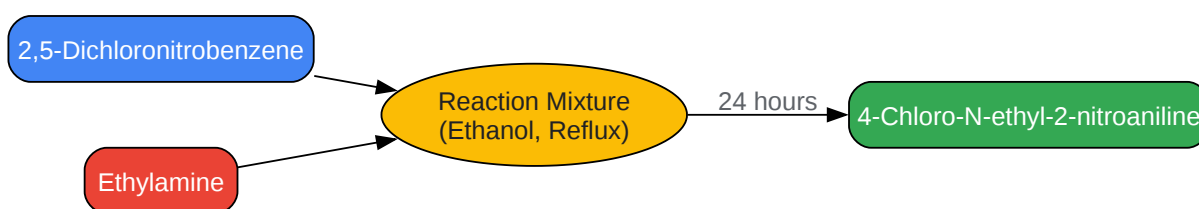
The following protocol is based on established literature procedures[3][5]:

Materials:

- 2,5-dichloronitrobenzene (26 g)
- Ethanol (400 ml)
- Ethylamine (25 ml, with an additional 5 ml for subsequent additions)
- Ethanol-ether mixture
- Phosphorus pentoxide (P<sub>2</sub>O<sub>5</sub>)

Procedure:

- A mixture of 26 g of 2,5-dichloro-nitrobenzene, 400 ml of ethanol, and 25 ml of ethylamine is refluxed.
- During the reflux, 5 ml of ethylamine is added at 6-hour intervals over a 24-hour period.
- After 24 hours, the reaction mixture is cooled.
- The resulting orange needles are filtered.
- The collected solid is washed with a small amount of an ethanol-ether mixture.
- The product is dried over  $P_2O_5$  under vacuum to yield N-ethyl-4-chloro-2-nitro-aniline.
- This procedure has been reported to yield approximately 24.4 g (89% yield) of the final product with a melting point of  $90^{\circ}$ - $91^{\circ}$  C[3][5].



[Click to download full resolution via product page](#)

Synthesis of **4-Chloro-N-ethyl-2-nitroaniline**.

## Analytical Characterization

Detailed spectral data for **4-Chloro-N-ethyl-2-nitroaniline** is not readily available in the public domain. However, data for the related parent compound, 4-Chloro-2-nitroaniline, can provide valuable insights for analytical method development and structural confirmation.

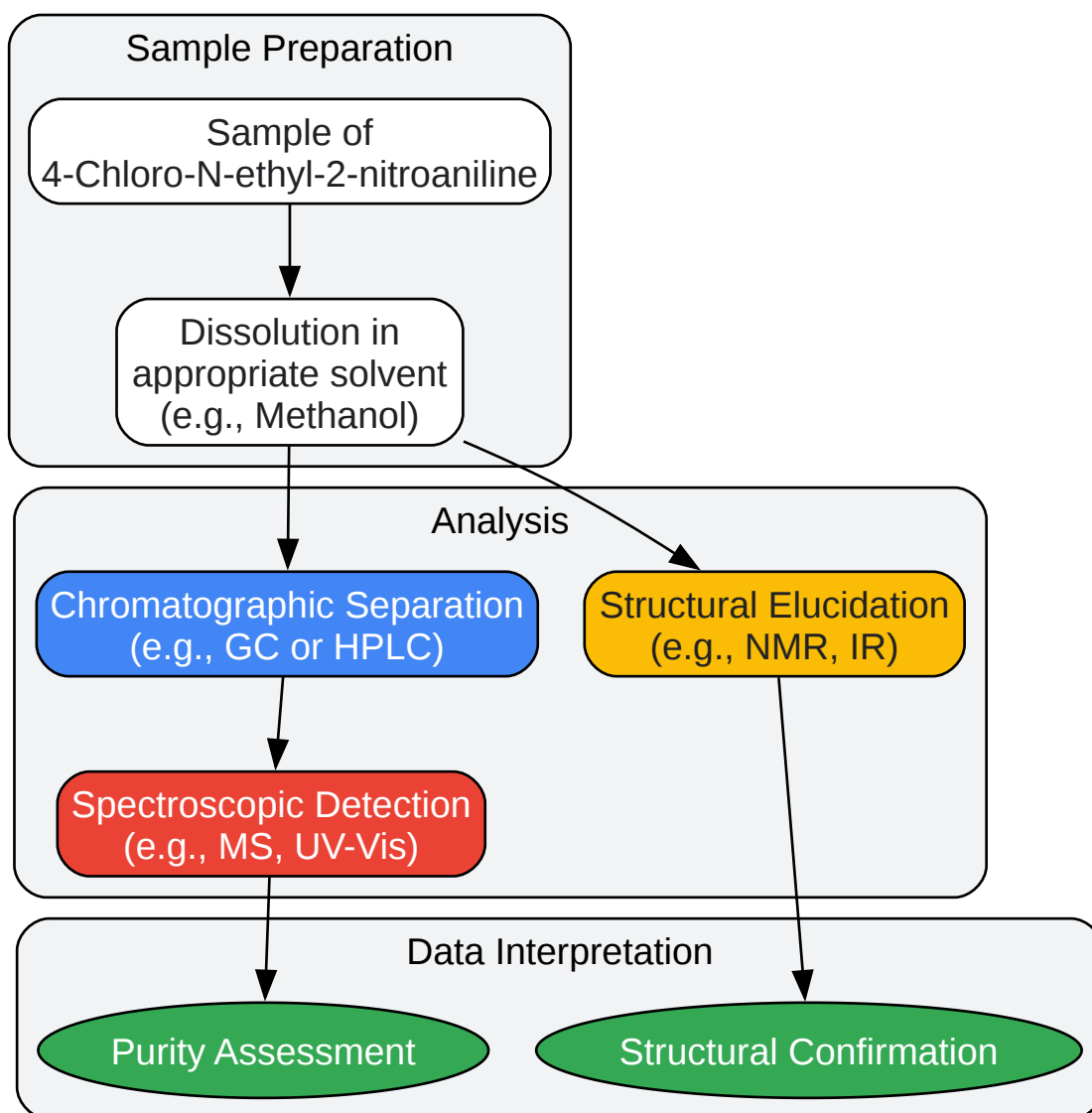
## Reference Spectral Data: 4-Chloro-2-nitroaniline

The following table summarizes available spectral data for 4-Chloro-2-nitroaniline (CAS: 89-63-4).

Analytical Technique	Key Observations
<sup>1</sup> H NMR	Spectral data is available and can be used for structural elucidation[6].
IR Spectroscopy	Infrared spectral data is available from the Coblenz Society collection[7].
Mass Spectrometry	Electron ionization (EI) mass spectral data is available, with major peaks observed at m/z 172, 126, 99, 90, and 63[8].
UV Spectroscopy	UV spectral data has been collected by Sadtler Research Laboratories[8].

## General Analytical Workflow

The analysis of **4-Chloro-N-ethyl-2-nitroaniline** would typically follow a standard workflow for organic compounds.



[Click to download full resolution via product page](#)

General analytical workflow for **4-Chloro-N-ethyl-2-nitroaniline**.

## Reactivity and Stability

- **Stability:** **4-Chloro-N-ethyl-2-nitroaniline** is expected to be stable under normal laboratory conditions[9][10]. The parent compound, 4-chloro-2-nitroaniline, is noted to be stable and combustible[11].
- **Incompatibilities:** It should not be mixed with strong oxidizing agents, strong acids, or strong bases[9]. The related 4-chloro-2-nitroaniline is known to form explosive products upon

reaction with nitric acid[11][12].

- Hazardous Decomposition Products: When heated to decomposition, it may emit toxic fumes of nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and hydrogen chloride gas[9].

## Potential Applications and Biological Relevance

While specific biological activities or signaling pathway involvement for **4-Chloro-N-ethyl-2-nitroaniline** are not extensively documented in the provided search results, its classification as a "Protein Degradation Building Block" suggests a potential utility in the development of proteolysis-targeting chimeras (PROTACs) or other targeted protein degradation technologies[2].

The metabolism of the related 4-chloro-2-nitroaniline has been studied in rats, showing rapid absorption, distribution, metabolism, and excretion. Its metabolites, including nitroso and hydroxylamine derivatives, have the potential to interact with biomolecules[13]. This information may be relevant for toxicological assessments and understanding the metabolic fate of **4-Chloro-N-ethyl-2-nitroaniline**.

## Safety Information

For detailed safety information, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier. General safety precautions for handling related nitroaniline compounds include:

- Avoiding contact with skin and eyes.
- Preventing inhalation of dust.
- Using appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Working in a well-ventilated area.

The parent compound, 4-chloro-2-nitroaniline, is reported to be fatal if swallowed, in contact with skin, or if inhaled, and may cause damage to organs through prolonged or repeated exposure[9][10].

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cymitquimica.com [cymitquimica.com]
- 2. calpaclab.com [calpaclab.com]
- 3. Synthesis routes of 4-Chloro-N-ethyl-2-nitroaniline [benchchem.com]
- 4. 4-chloro-N-ethyl-3-nitroaniline | C<sub>8</sub>H<sub>9</sub>ClN<sub>2</sub>O<sub>2</sub> | CID 43425873 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. prepchem.com [prepchem.com]
- 6. 4-Chloro-2-nitroaniline (89-63-4) <sup>1</sup>H NMR spectrum [chemicalbook.com]
- 7. Benzenamine, 4-chloro-2-nitro- [webbook.nist.gov]
- 8. 4-Chloro-2-nitroaniline | C<sub>6</sub>H<sub>5</sub>ClN<sub>2</sub>O<sub>2</sub> | CID 6979 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. fishersci.com [fishersci.com]
- 10. cdhfinechemical.com [cdhfinechemical.com]
- 11. 4-Chloro-2-nitroaniline | 89-63-4 [chemicalbook.com]
- 12. 4-CHLORO-2-NITROANILINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 13. industrialchemicals.gov.au [industrialchemicals.gov.au]
- To cite this document: BenchChem. [Chemical properties of 4-Chloro-N-ethyl-2-nitroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593826#chemical-properties-of-4-chloro-n-ethyl-2-nitroaniline]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)